

Adjusting pH for optimal Dimethiodal Sodium activity

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Compound of Interest

Compound Name: *Dimethiodal Sodium*

Cat. No.: *B089858*

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Technical Support Center: Dimethiodal Sodium

Important Notice: Information regarding the optimal pH for activity, detailed experimental protocols, and the specific mechanism of action for **Dimethiodal Sodium** is not readily available in current scientific literature. This compound, also known by trade names such as Tenebryl and Intramin, and chemically as Diiodomethanesulfonic acid sodium salt, appears to be a substance with limited recent research application. The information that can be provided is based on its general chemical properties.

Frequently Asked Questions (FAQs)

Q1: What is **Dimethiodal Sodium**?

Dimethiodal Sodium is a chemical compound with the molecular formula $\text{CHI}_2\text{NaO}_3\text{S}$.^[1] It is also known as Diiodomethanesulfonic acid sodium salt. It has been historically used under trade names like Tenebryl and Intramin.

Q2: What is the CAS Number for **Dimethiodal Sodium**?

The CAS Registry Number for **Dimethiodal Sodium** is 124-88-9.^{[2][3][4]}

Q3: What are the known synonyms for **Dimethiodal Sodium**?

Synonyms for **Dimethiodal Sodium** include Diiodomethanesulfonic acid sodium salt, Sodium diiodomethanesulfonate, Sodium dimethiodal, Tenebryl, Intramin, and Nyco.^{[2][3][5]}

Q4: Is there an established optimal pH for the activity of **Dimethiodal Sodium**?

Unfortunately, there is no publicly available data detailing a specific pH-activity profile or an optimal pH for the experimental use of **Dimethiodal Sodium**. For many organic compounds, activity and stability can be highly pH-dependent. If you are working with this compound, it would be necessary to empirically determine the optimal pH for your specific application.

Q5: What is the mechanism of action of **Dimethiodal Sodium**?

The specific biological or chemical mechanism of action for **Dimethiodal Sodium** in a research or therapeutic context is not well-documented in accessible scientific literature.

Troubleshooting Guide

Issue	Possible Cause	Suggested Action
Compound Precipitation	The pH of the solution may be outside the optimal solubility range for Dimethiodal Sodium. The concentration of the compound may be too high for the chosen solvent.	Empirically test the solubility of Dimethiodal Sodium across a range of pH values using different buffer systems to determine the optimal pH for solubility. Consider reducing the working concentration of the compound.
Inconsistent Experimental Results	The stability of Dimethiodal Sodium may be compromised by the pH of the experimental buffer, leading to degradation over time.	Prepare fresh solutions of Dimethiodal Sodium for each experiment. If possible, conduct stability studies at different pH values to understand its degradation kinetics in your experimental setup.
Lack of Expected Activity	The experimental conditions, including pH, may not be suitable for the activity of Dimethiodal Sodium. The compound may not be active in the specific assay being used.	Systematically vary the pH of the reaction buffer to determine if activity is pH-dependent. Run appropriate positive and negative controls to validate the assay.

Experimental Protocols

Due to the lack of specific published methodologies for **Dimethiodal Sodium**, a generic protocol for preparing a stock solution is provided below. Users must adapt this protocol based on their own experimental needs and empirical findings.

Protocol: Preparation of a **Dimethiodal Sodium** Stock Solution

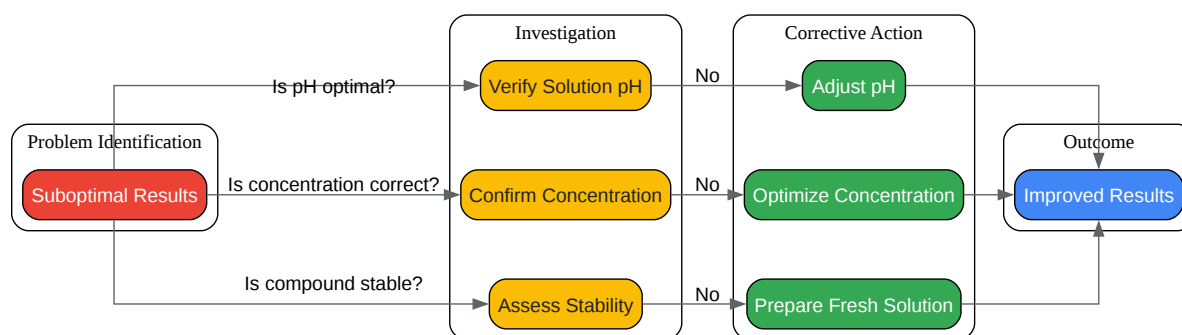
- Objective: To prepare a stock solution of **Dimethiodal Sodium** at a desired concentration.

- Materials:
 - **Dimethiodal Sodium** (CAS 124-88-9)
 - Appropriate solvent (e.g., sterile, deionized water or a suitable buffer)
 - Calibrated pH meter
 - Sterile conical tubes or vials
 - Vortex mixer
 - Sterile filter (if required)
- Procedure:
 1. Determine the desired concentration and volume of the stock solution.
 2. Calculate the required mass of **Dimethiodal Sodium** using its molecular weight (369.875 g/mol).^[1]
 3. Weigh the calculated amount of **Dimethiodal Sodium** in a sterile container.
 4. Add a portion of the desired solvent to the container.
 5. Vortex the mixture until the **Dimethiodal Sodium** is completely dissolved. Gentle heating may be required, but the thermal stability of the compound is unknown and should be used with caution.
 6. Adjust the pH of the solution to the desired value using small additions of a suitable acid (e.g., HCl) or base (e.g., NaOH) while monitoring with a calibrated pH meter. Note: The optimal pH for solubility and stability is unknown and must be determined empirically.
 7. Once the desired pH is reached and the compound is fully dissolved, add the remaining solvent to reach the final volume.
 8. If sterility is required, filter the solution through a 0.22 µm sterile filter.

9. Store the stock solution under appropriate conditions (e.g., 4°C or -20°C, protected from light). The stability of the solution under various storage conditions is unknown and should be evaluated.

Visualizations

As there is no available information on signaling pathways or specific experimental workflows for **Dimethiodal Sodium**, a logical relationship diagram illustrating the general troubleshooting process is provided.



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- To cite this document: BenchChem. [Adjusting pH for optimal Dimethiodal Sodium activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089858#adjusting-ph-for-optimal-dimethiodal-sodium-activity>]

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